

Preparing Roxadustat stock solution with DMSO for in vitro assays

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Roxadustat (also known as FG-4592) is a potent, orally bioavailable inhibitor of hypoxia-inducible factor (HIF) prolyl hydroxylase (PHD) enzymes.[1][2][3][4] By inhibiting PHD, **Roxadustat** stabilizes HIF- α , a key transcription factor that is typically degraded under normoxic conditions.[4][5][6][7] This stabilization leads to the accumulation of HIF- α , its translocation to the nucleus, and subsequent activation of a cascade of genes involved in erythropoiesis, iron metabolism, and cellular adaptation to hypoxia.[4][6][8] Due to its mechanism of action, **Roxadustat** is widely used in in vitro studies to investigate hypoxia-related signaling pathways, angiogenesis, and cellular metabolism.[5][8]

This document provides a detailed protocol for the preparation of **Roxadustat** stock solutions using dimethyl sulfoxide (DMSO) for use in a variety of in vitro assays.

Quantitative Data Summary



For ease of reference, the key quantitative data for **Roxadustat** are summarized in the table below.

Parameter	Value	References
Molecular Weight	352.34 g/mol	[1][2][3][5]
CAS Number	808118-40-3	[1][3]
Appearance	White to off-white or light yellow to green-yellow solid	[3][9]
Solubility in DMSO	30 mg/mL to 240 mg/mL (Sonication may be required)	[1][2][3][9][10]
Solubility in Water	Insoluble (< 0.1 mg/mL)	[2][3]
Powder Storage	-20°C for up to 3 years	[1][3]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 6 months	[1][3]

Experimental Protocols Materials

- Roxadustat powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Protocol for Preparing a 10 mM Roxadustat Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Roxadustat** in DMSO, a common starting concentration for serial dilutions in in vitro experiments.

• Pre-weighing Preparation: Before handling **Roxadustat** powder, ensure you are wearing appropriate PPE. It is recommended to work in a chemical fume hood. Allow the **Roxadustat** vial to equilibrate to room temperature before opening to prevent condensation of moisture.

• Weighing Roxadustat:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out the desired amount of Roxadustat powder. For example, to prepare 1
 mL of a 10 mM stock solution, you would weigh out 3.52 mg of Roxadustat.

Calculation: Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g) Mass (mg) = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 352.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.52 \text{ mg}$

Dissolving in DMSO:

- Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed Roxadustat. To continue the example, add 1 mL of DMSO.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming or sonication may be necessary to fully dissolve the compound, as some sources recommend.[1] Visually inspect the solution to ensure there are no visible particles.

Aliquoting and Storage:

 To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials.



- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 6 months).[1][3]

Protocol for Diluting Roxadustat Stock Solution for Cell Culture Experiments

This protocol outlines the serial dilution of the 10 mM DMSO stock solution to a final working concentration for treating cells in culture.

- Intermediate Dilution (Optional but Recommended): To minimize pipetting errors and the
 concentration of DMSO in the final culture medium, it is good practice to perform an
 intermediate dilution. For example, dilute the 10 mM stock solution 1:10 in sterile DMSO or
 cell culture medium to create a 1 mM intermediate stock.
- Final Dilution:
 - Determine the final desired concentration of Roxadustat for your experiment. For example, if the desired final concentration is 10 μM in a total volume of 2 mL of cell culture medium.
 - Add the appropriate volume of the 10 mM stock solution to the cell culture medium.

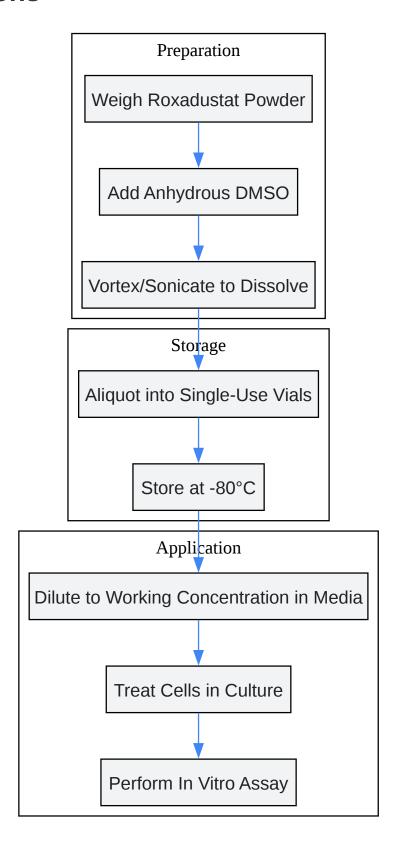
Calculation (using the 10 mM stock): V1 = (C2 x V2) / C1 Where: V1 = Volume of stock solution needed C1 = Concentration of stock solution (10 mM or 10,000 μ M) V2 = Final volume of cell culture medium (2 mL) C2 = Final concentration of **Roxadustat** (10 μ M)

V1 = $(10 \mu M \times 2 mL) / 10,000 \mu M = 0.002 mL or 2 \mu L$

- Add 2 μL of the 10 mM Roxadustat stock solution to the 2 mL of cell culture medium. Mix gently by pipetting up and down.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the treated samples. In the example above, you would add 2 μ L of DMSO to 2 mL of cell culture medium.



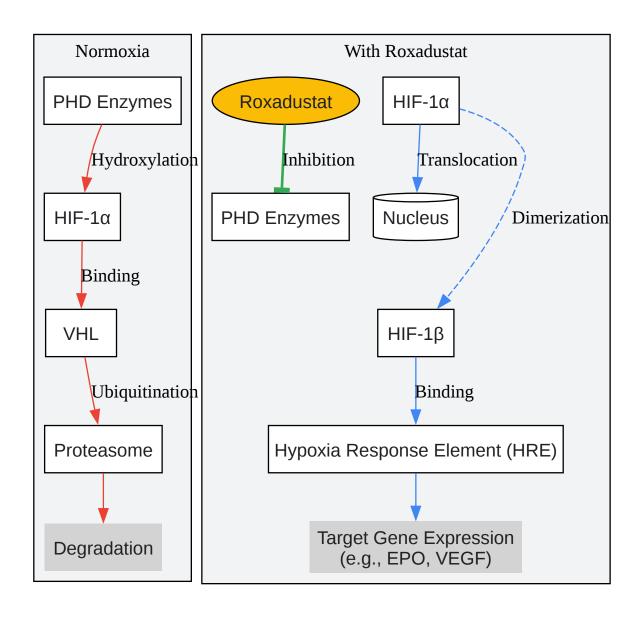
Visualizations



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Caption: Experimental workflow for preparing **Roxadustat** stock solution.



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Caption: **Roxadustat**'s mechanism of action on the HIF- 1α signaling pathway.

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